

# An In-depth Technical Guide to Epichlorohydrin-d5

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## Compound of Interest

Compound Name: *Epichlorohydrin-d5*

Cat. No.: *B137625*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular properties, analytical methodologies, and chemical reactivity of **Epichlorohydrin-d5**. This deuterated analog of epichlorohydrin serves as a valuable tool in various research applications, including metabolic studies, reaction mechanism elucidation, and as an internal standard in analytical chemistry.

## Core Molecular and Physical Properties

**Epichlorohydrin-d5**, with the CAS number 69533-54-6, is a stable isotope-labeled version of epichlorohydrin. The deuterium labeling provides a distinct mass shift, making it readily distinguishable from its non-labeled counterpart in mass spectrometry-based analyses.

Property	Value	Source
Molecular Formula	C <sub>3</sub> D <sub>5</sub> ClO	[1][2]
Molecular Weight	97.56 g/mol	[1][2][3]
Synonym(s)	3-(Chloromethyl-d2)oxirane-2,2,3-d3	
Isotopic Purity	≥98 atom % D	
Chemical Purity	≥99% (CP)	
Boiling Point	115-117 °C (lit.)	
Melting Point	-57 °C (lit.)	
Density	1.247 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.438 (lit.)	

## Experimental Protocols: Analytical Characterization

The analytical methods for the determination of epichlorohydrin can be adapted for its deuterated analog. Gas chromatography (GC) coupled with mass spectrometry (MS) or a flame ionization detector (FID) are the most common techniques.

### Headspace Gas Chromatography-Mass Spectrometry (HS-GC/MS)

This method is suitable for the analysis of volatile organic compounds like **Epichlorohydrin-d5** in various matrices, particularly in water samples.

- Sample Preparation:
  - Prepare calibration standards in a volumetric flask with deionized water containing 10% (w/v) sodium chloride over a concentration range of 0.1 ppb to 50 ppb.[4]
  - Transfer a known volume (e.g., 10 mL) of the water sample or standard into a headspace vial (e.g., 20 mL).[5]

- If an internal standard is used, add it to each vial at a fixed concentration.[5]
- Seal the vials immediately.
- Instrumentation (Example Configuration):
  - Headspace Autosampler:
    - Oven Temperature: 70 °C[6]
    - Needle Temperature: 160 °C[6]
    - Transfer-Line Temperature: 170 °C[6]
    - Vial Pressurization Time: 1 min[6]
  - Gas Chromatograph:
    - Column: Elite-WAX™ (60 m x 0.25 mm x 0.5 µm) or equivalent.[6]
    - Oven Program: Initial temperature of 40°C, hold for 2 minutes, ramp to 80°C at 10°C/min, then ramp to 150°C at 25°C/min and hold for 1.5 minutes.[6]
  - Mass Spectrometer:
    - Mode: Single Ion Monitoring (SIM) and/or Full Scan.
    - For Epichlorohydrin, characteristic ions are m/z 57 (quantification), 62, and 49 (confirmation).[6] For **Epichlorohydrin-d5**, the expected mass shift of M+5 should be monitored.

## Purge and Trap Gas Chromatography-Mass Spectrometry (P&T-GC/MS)

This technique offers high sensitivity for the analysis of trace levels of **Epichlorohydrin-d5** in aqueous samples.

- Sample Preparation:

- Prepare calibration standards in deionized water with 10% (w/v) sodium chloride over a desired concentration range (e.g., 0.1 ppb to 50 ppb).[4]
- Place a 5 mL sample volume into the purge and trap system.[4]
- Instrumentation (Example Configuration):
  - Purge and Trap Concentrator:
    - Analytical Trap: Tenax® or equivalent.[4]
  - Gas Chromatograph:
    - Column: Restek® VMS (20 m x 0.18 mm x 1.0  $\mu$ m) or similar.[4]
  - Mass Spectrometer:
    - Mode: Selective Ion Monitoring (SIM) to achieve low detection limits.[4]

## Reaction Mechanism and Applications

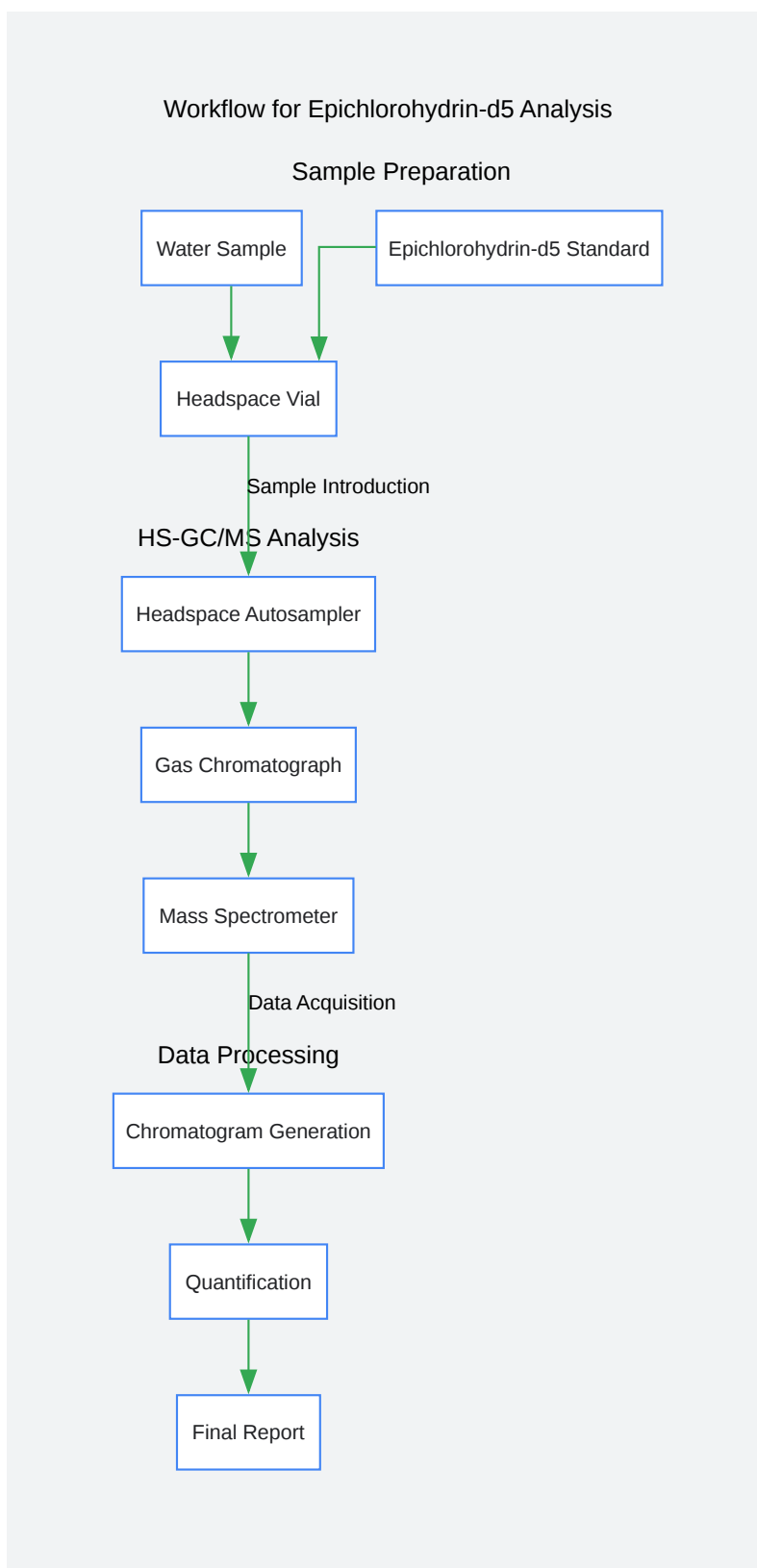
Epichlorohydrin is a highly reactive molecule due to the presence of both an epoxide ring and a chlorine atom.[6] This reactivity is fundamental to its primary application in the synthesis of epoxy resins and other polymers.

A key reaction of epichlorohydrin involves the nucleophilic attack and opening of the epoxide ring. This is often followed by an intramolecular substitution reaction that displaces the chloride ion, leading to the formation of a new epoxide. This mechanism is crucial in polymerization reactions, for instance, with bisphenol A to form epoxy resins or with  $\beta$ -cyclodextrin for drug delivery applications.[7] The use of deuterated epichlorohydrin can help elucidate the finer details of these reaction mechanisms by tracking the fate of the deuterium atoms using techniques like NMR spectroscopy.[8]

In drug development, epichlorohydrin is used as a cross-linking agent to synthesize polymers like  $\beta$ -cyclodextrin-epichlorohydrin, which can act as a carrier to enhance the solubility and bioavailability of poorly water-soluble drugs.[9][7][10]

## Workflow and Reaction Diagram

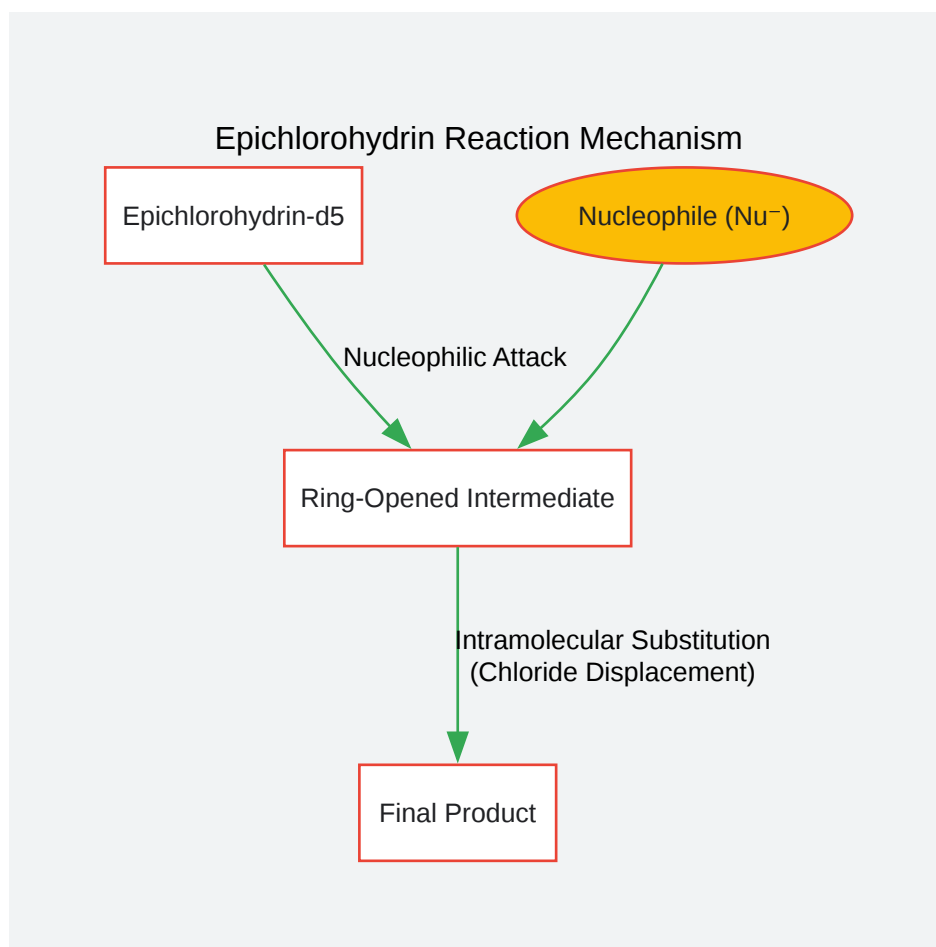
The following diagram illustrates a generalized workflow for the analysis of **Epichlorohydrin-d5** in a water sample using HS-GC/MS.



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Caption: Workflow for the analysis of **Epichlorohydrin-d5**.

The following diagram depicts a simplified reaction of epichlorohydrin with a nucleophile, illustrating the epoxide ring-opening mechanism.



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## References

- 1. Analytical Method [keikaventures.com]
- 2. エピクロロヒドリン-d5  $\geq 98$  atom % D,  $\geq 99\%$  (CP), contains hydroquinone as stabilizer | Sigma-Aldrich [sigmaaldrich.com]

- 3. Epichlorohydrin (D<sub>5</sub>, 98%) - Cambridge Isotope Laboratories, DLM-1008-10 [isotope.com]
- 4. hpst.cz [hpst.cz]
- 5. shimadzu.com [shimadzu.com]
- 6. gcms.cz [gcms.cz]
- 7. Chitosan and  $\beta$ -Cyclodextrin-epichlorohydrin Polymer Composite Film as a Plant Healthcare Material for Carbendazim-Controlled Release to Protect Rape against Sclerotinia sclerotiorum (Lib.) de Bary - PMC [pmc.ncbi.nlm.nih.gov]
- 8. m.youtube.com [m.youtube.com]
- 9. Synthesis, characterization and application of epichlorohydrin- $\beta$ -cyclodextrin polymer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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